

Technical Support Center: Purification of 2-Bromo-3,6-difluorobenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-3,6-difluorobenzaldehyde

Cat. No.: B1524125

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As a Senior Application Scientist, this guide synthesizes field-proven insights with established chemical principles to provide a robust framework for the chromatographic purification of **2-Bromo-3,6-difluorobenzaldehyde**. This versatile building block is crucial in the synthesis of pharmaceuticals and advanced materials, making its purity paramount for the success of subsequent experimental stages.^{[1][2]} This document moves beyond a simple protocol, delving into the causality behind experimental choices to empower researchers to troubleshoot and adapt the methodology effectively.

Physicochemical Profile of 2-Bromo-3,6-difluorobenzaldehyde

Understanding the fundamental properties of the target molecule is the cornerstone of developing a successful purification strategy. The presence of an electrophilic aldehyde group, combined with the electron-withdrawing fluorine atoms and the bulky bromine atom, dictates its polarity and potential reactivity on the stationary phase.

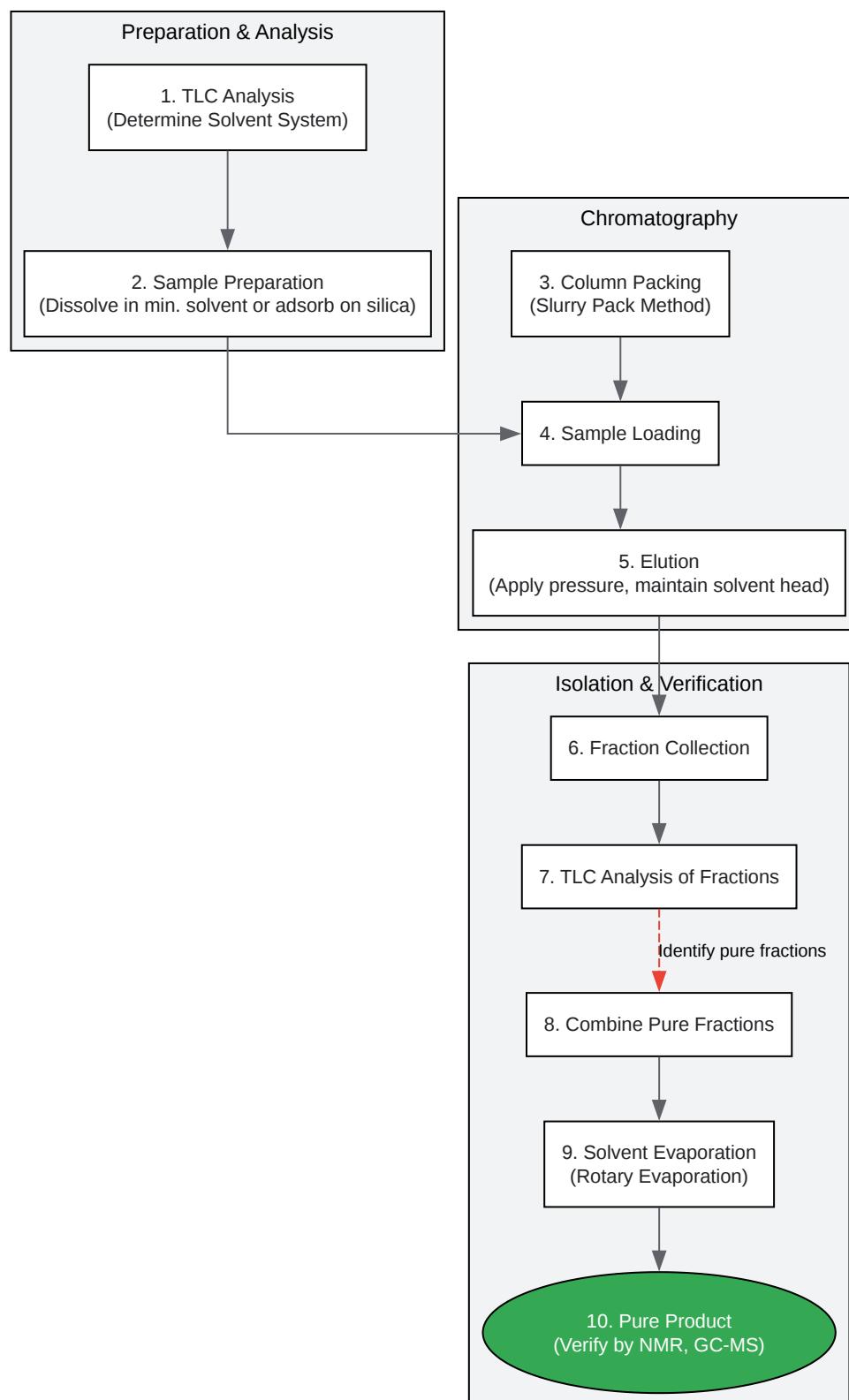
Property	Value	Source
Molecular Formula	$C_7H_3BrF_2O$	[3]
Molecular Weight	221.00 g/mol	[3]
Appearance	White to light yellow solid	[1]
Melting Point	49-51 °C	[1]
Boiling Point	224 °C	[1]
Polarity	Moderately Polar	Inferred from structure
Solubility	Soluble in common organic solvents (e.g., Dichloromethane, Ethyl Acetate, Hexanes)	Inferred from use in chromatography

Core Experimental Workflow: Flash Column Chromatography

This section details the standard procedure for purifying **2-Bromo-3,6-difluorobenzaldehyde**. The workflow is designed to be a self-validating system, with analytical checkpoints to ensure purity before proceeding.

Visualized Workflow

The following diagram outlines the critical stages of the purification process, from initial analysis to final product isolation.

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Sources

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- 3. 2-Bromo-3,6-difluorobenzaldehyde | C7H3BrF2O | CID 50998399 - PubChem [pubchem.ncbi.nlm.nih.gov]
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